

Preliminary Screening of 7-Bromoquinoline-3-carbonitrile: A Technical Guide

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Compound of Interest

Compound Name: 7-Bromoquinoline-3-carbonitrile


Cat. No.: B592058

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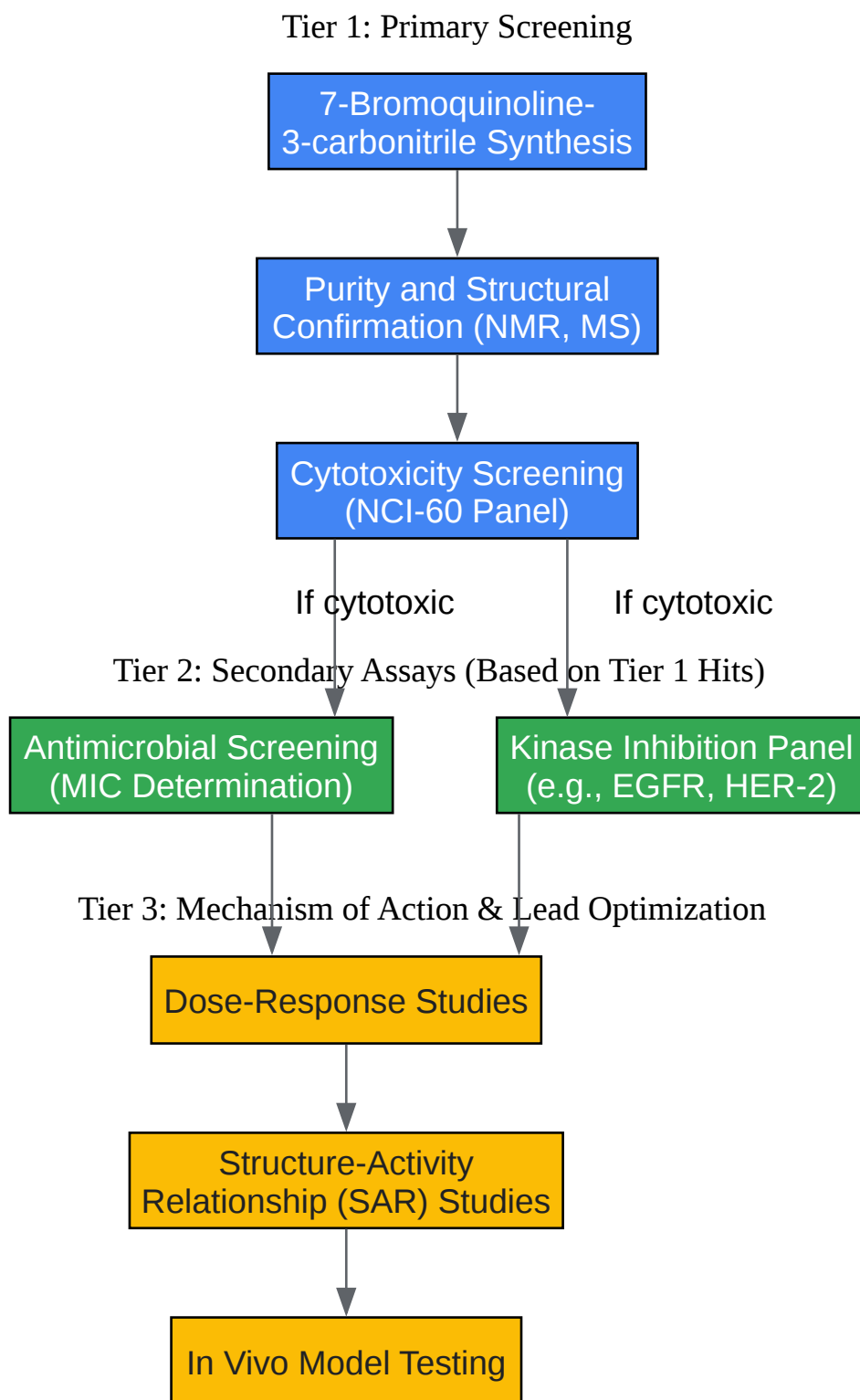
This technical guide provides a comprehensive overview of a proposed preliminary screening cascade for the novel compound **7-Bromoquinoline-3-carbonitrile**. Quinoline derivatives are a well-established class of heterocyclic compounds with a broad spectrum of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.^{[1][2]} This document outlines a strategic approach to elucidate the potential therapeutic value of **7-Bromoquinoline-3-carbonitrile**, detailing hypothetical experimental protocols, presenting illustrative data in a structured format, and visualizing the screening workflow.

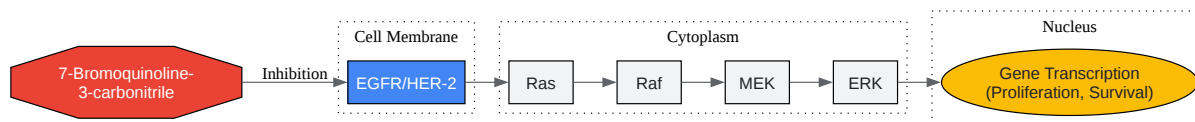
Compound Profile

| Property | Value | Reference |
|-------------------|---|------------------------|
| IUPAC Name | 7-bromoquinoline-3-carbonitrile | N/A |
| CAS Number | 1375108-40-9 | [3][4] |
| Molecular Formula | C ₁₀ H ₅ BrN ₂ | [4] |
| Molecular Weight | 233.06 g/mol | [4] |
| Structure |  | N/A |

Proposed Preliminary Screening Workflow

A tiered screening approach is proposed to efficiently assess the biological activity of **7-Bromoquinoline-3-carbonitrile**. The workflow prioritizes broad-spectrum cytotoxicity screening, followed by more specific antimicrobial and kinase inhibition assays, based on the known activities of the quinoline scaffold.





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